

# Ethylene Glycol-d6: A Versatile Deuterated Solvent for NMR Spectroscopy

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## Compound of Interest

Compound Name: Ethylene Glycol-d6

Cat. No.: B086051

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

**Ethylene Glycol-d6** ( $C_2D_6O_2$ ) is a deuterated form of ethylene glycol that serves as a valuable solvent in Nuclear Magnetic Resonance (NMR) spectroscopy. Its unique physical properties, including a wide liquid range and high polarity, make it particularly suitable for the analysis of polar compounds, studies requiring variable temperature conditions, and as a temperature calibration standard. This document provides detailed application notes, experimental protocols, and key data for the effective use of **Ethylene Glycol-d6** in a research and development setting.

## Properties and Characteristics

**Ethylene Glycol-d6** is a colorless, viscous liquid. Its physical and chemical properties are summarized in the table below. The high degree of deuteration (typically  $\geq 98$  atom % D) ensures minimal interference from solvent signals in  $^1H$  NMR spectra, allowing for clear observation of analyte resonances.

Table 1: Physical and Chemical Properties of **Ethylene Glycol-d6**

Property	Value	Reference(s)
Chemical Formula	C <sub>2</sub> D <sub>6</sub> O <sub>2</sub> (DOCD <sub>2</sub> CD <sub>2</sub> OD)	[1][2]
Molecular Weight	68.10 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	196-198 °C	[1]
Melting Point	-13 °C	[1]
Density	1.220 g/mL at 25 °C	[1]
Isotopic Purity	≥98 atom % D	[1][2]
Refractive Index (n <sub>20</sub> /D)	1.431	[1]

## Applications in NMR Spectroscopy

### Solvent for Polar Analytes

The high polarity of **Ethylene Glycol-d<sub>6</sub>** makes it an excellent solvent for a wide range of polar organic molecules, inorganic complexes, and biological samples that are insoluble in less polar deuterated solvents like chloroform-d or acetone-d<sub>6</sub>.

### Variable Temperature (VT) NMR Studies

With a wide liquid range from -13 °C to 198 °C, **Ethylene Glycol-d<sub>6</sub>** is an ideal solvent for variable temperature NMR experiments. This allows researchers to study dynamic processes, such as conformational changes, chemical exchange, and reaction kinetics, over a broad temperature spectrum.

### NMR Thermometer

The chemical shift difference between the hydroxyl (-OD) and methylene (-CD<sub>2</sub>-) protons of ethylene glycol is highly dependent on temperature. This property allows for its use as an internal NMR thermometer to accurately calibrate the temperature within the NMR sample, which can be crucial for kinetic and thermodynamic studies.

### NMR Spectral Data

Accurate identification of residual solvent peaks is essential for correct spectral interpretation. The following table provides the expected chemical shifts for the residual protons and carbon-13 signals of **Ethylene Glycol-d6**.

Table 2: Residual Peak Chemical Shifts for **Ethylene Glycol-d6**

Nucleus	Chemical Shift (ppm)	Multiplicity
<sup>1</sup> H (residual -OH)	~3.76	singlet
<sup>13</sup> C	~63.5	quintet

Note: The chemical shift of the residual hydroxyl proton is concentration and temperature dependent.

## Experimental Protocols

### General Sample Preparation Protocol

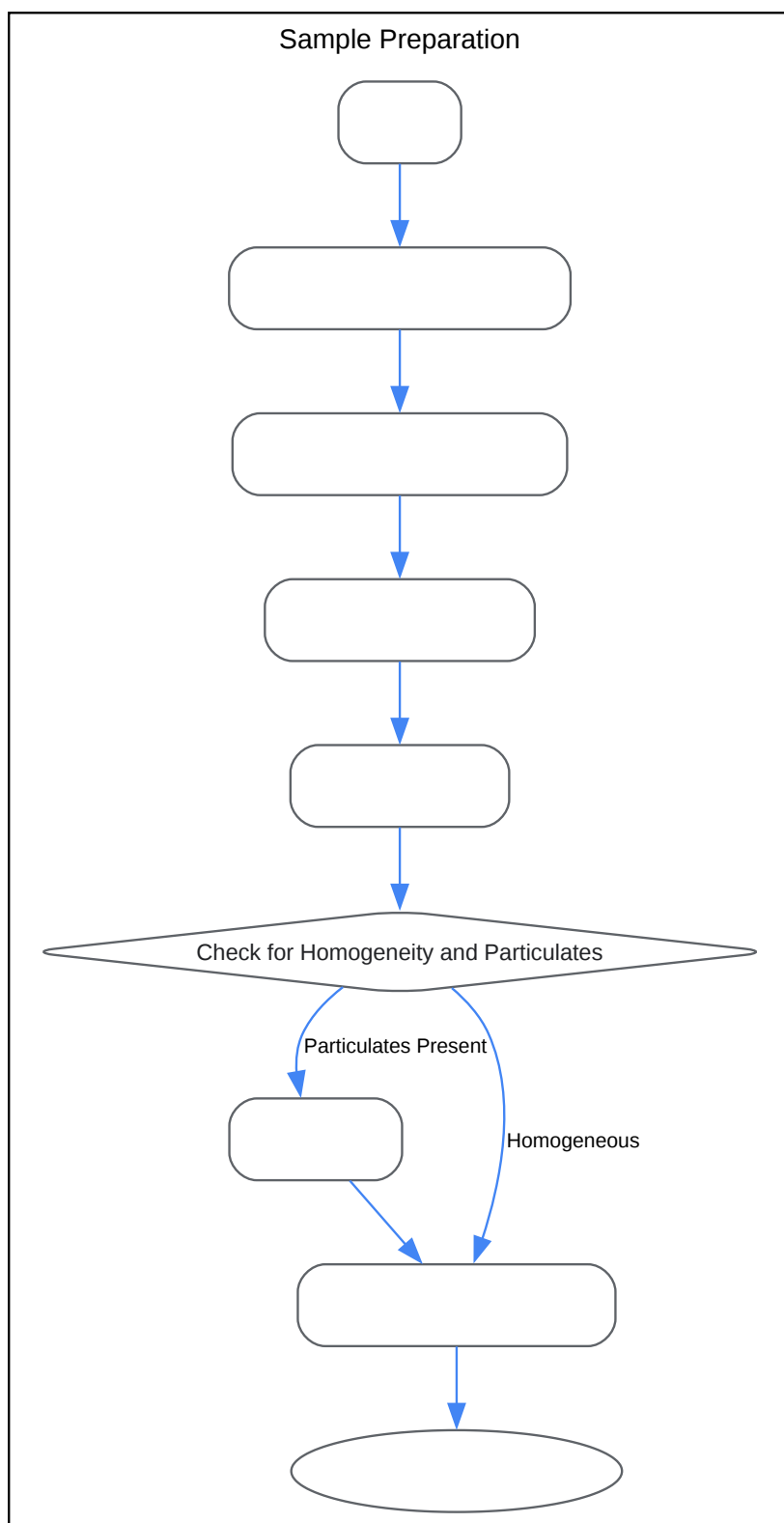
Due to the hygroscopic and viscous nature of **Ethylene Glycol-d6**, proper handling techniques are crucial to ensure high-quality NMR spectra.

Materials:

- **Ethylene Glycol-d6**
- Analyte
- High-quality 5 mm NMR tubes
- Pipettes
- Vortex mixer
- Glove box or dry, inert atmosphere (recommended)

Procedure:

- **Drying Glassware:** Thoroughly dry all glassware, including the NMR tube and pipette, in an oven at a minimum of 120°C for several hours and allow to cool in a desiccator before use. This minimizes water contamination.
- **Working in an Inert Atmosphere:** Whenever possible, handle **Ethylene Glycol-d6** and prepare the NMR sample inside a glove box or under a stream of dry nitrogen or argon to minimize moisture absorption.
- **Sample Weighing:** Accurately weigh the desired amount of the analyte directly into the clean, dry NMR tube. For  $^1\text{H}$  NMR, a typical sample amount is 5-25 mg. For  $^{13}\text{C}$  NMR, a higher concentration of 20-100 mg is recommended.
- **Solvent Addition:** Add approximately 0.6 mL of **Ethylene Glycol-d6** to the NMR tube.
- **Dissolution:** Cap the NMR tube securely and use a vortex mixer to ensure the analyte is completely dissolved. Due to the viscosity of the solvent, this may take longer than with less viscous solvents. Gentle heating may be applied if the analyte has low solubility at room temperature, but ensure the temperature does not exceed the analyte's decomposition point or the solvent's boiling point.
- **Homogenization:** Ensure the final solution is homogeneous and free of any solid particles. If particulates are present, filter the solution into a clean NMR tube using a pipette with a small plug of glass wool.
- **Cleaning the NMR Tube:** Before inserting the sample into the spectrometer, wipe the outside of the NMR tube with a lint-free tissue dampened with isopropanol or ethanol to remove any dust or fingerprints.



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Caption: Workflow for preparing an NMR sample using **Ethylene Glycol-d6**.

## Protocol for Variable Temperature (VT) NMR

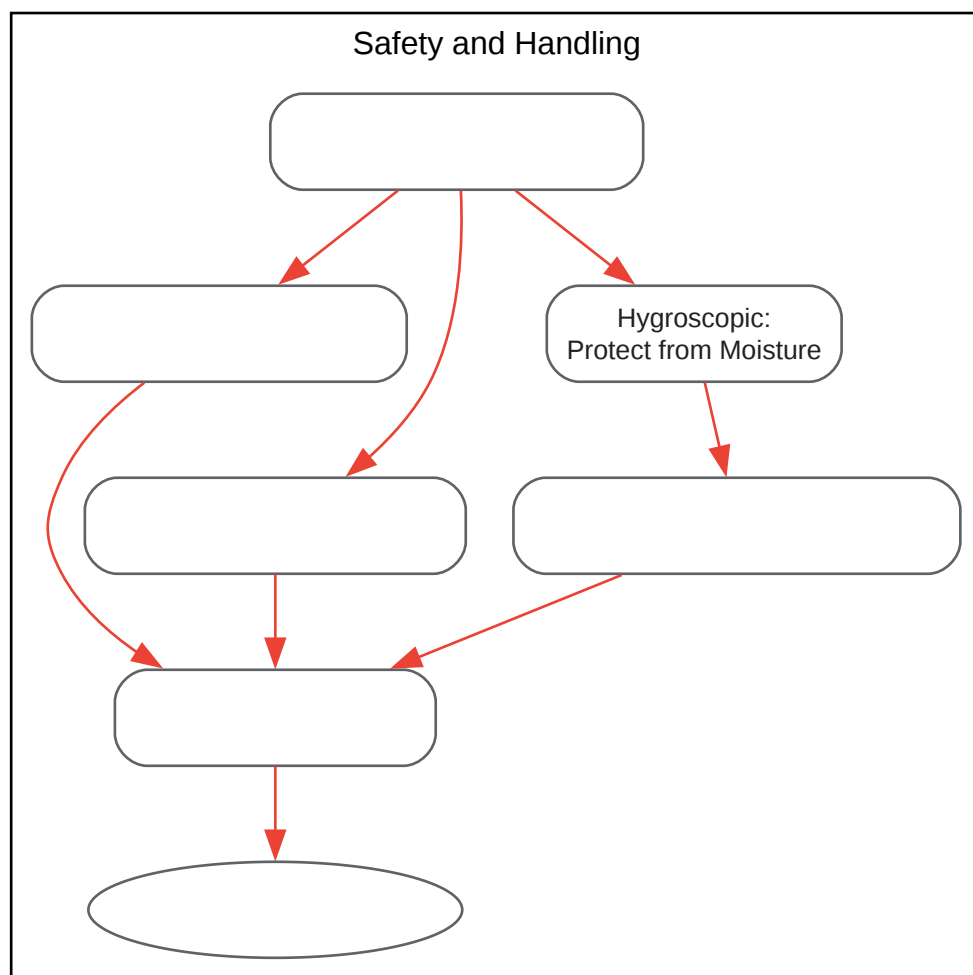
Procedure:

- Prepare the NMR sample as described in the general protocol.
- Insert the sample into the NMR spectrometer.
- Lock and shim the spectrometer at the starting temperature (usually room temperature).
- Set the desired temperature for the experiment. Allow sufficient time for the sample to equilibrate at the new temperature (typically 5-15 minutes).
- Re-shim the spectrometer at the target temperature before acquiring the spectrum.
- Repeat steps 4 and 5 for each desired temperature point.

## Safety and Handling

**Ethylene Glycol-d6** should be handled with care, following standard laboratory safety procedures.

- Health Hazards: Harmful if swallowed. May cause damage to organs (kidneys) through prolonged or repeated exposure.
- Handling: Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. Handle in a well-ventilated area.
- Storage: Store in a tightly sealed container in a cool, dry place. **Ethylene Glycol-d6** is hygroscopic and should be protected from moisture.



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Caption: Key safety and handling considerations for **Ethylene Glycol-d6**.

## Conclusion

**Ethylene Glycol-d6** is a highly useful deuterated solvent for NMR spectroscopy, offering a unique combination of polarity and a wide temperature range. By following the outlined protocols for sample preparation and handling, researchers can obtain high-quality NMR data for a variety of applications, from the structural elucidation of polar molecules to the study of dynamic chemical processes.

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